

physical properties of 4-Chlorobenzylamine (boiling point, density)

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Technical Guide: Physical Properties of 4-Chlorobenzylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Chlorobenzylamine**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized.

Core Physical Properties of 4-Chlorobenzylamine

4-Chlorobenzylamine is a clear, almost colorless liquid at room temperature.[1] Its key physical characteristics are summarized below.

Data Presentation



Physical Property	Value	Conditions
Boiling Point	215 °C	at standard atmospheric pressure (literature value)[1][2] [3][4][5]
Density	1.164 g/mL	at 25 °C (literature value)[2][3] [4][5]
1.16 g/mL	Not specified	
1.160 g/mL	Not specified	_

Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of a liquid compound such as **4-Chlorobenzylamine**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6][7] A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Sample tube (e.g., a small test tube or fusion tube)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid for the heating bath (e.g., paraffin oil)



Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the sample tube.[8]
- A capillary tube, sealed at one end, is inverted and placed into the sample liquid within the tube.
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath, such as a Thiele tube, ensuring the sample is fully submerged but the open end of the sample tube is above the liquid level of the bath.[6]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[6]

Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a substance is its mass per unit volume. For a liquid, this can be determined by accurately measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer



Procedure:

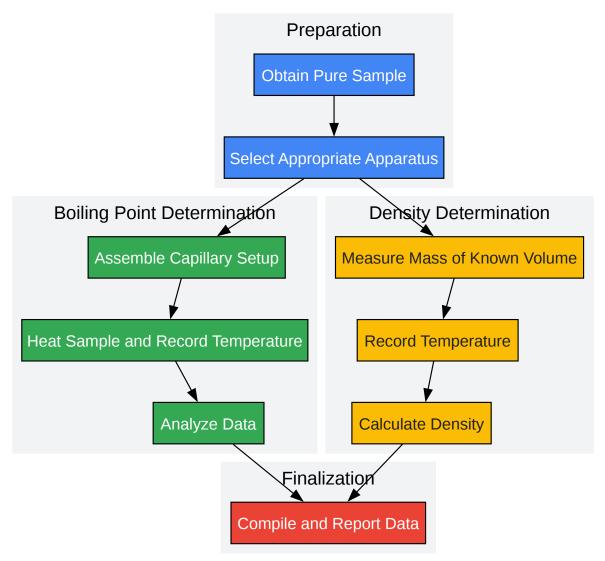
- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[9]
- A specific volume of the liquid sample (e.g., 5 or 10 mL) is carefully transferred into the pycnometer or graduated cylinder. The volume is precisely recorded.[9][10]
- The mass of the container with the liquid is then measured.[9]
- The temperature of the liquid is recorded, as density is temperature-dependent.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.[9][10]
- The density is calculated by dividing the mass of the liquid by its volume.
- For higher accuracy, the procedure can be repeated multiple times, and the average density is reported.[9]

Workflow Visualization

The logical flow for determining the physical properties of a chemical compound is illustrated in the diagram below.



Workflow for Physical Property Determination



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Caption: A flowchart illustrating the general experimental workflow for determining the boiling point and density of a chemical substance.



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